

Essential Safety and Operational Guide for 1-Hepten-3-ol

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Compound of Interest

Compound Name: 1-Hepten-3-OL

Cat. No.: B034233

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For laboratory professionals engaged in research and development, ensuring safe handling of chemicals is paramount. This guide provides essential safety protocols and logistical information for the use of **1-Hepten-3-ol**, a flammable liquid and potential irritant. Adherence to these procedures is critical for maintaining a safe laboratory environment.

Physicochemical and Safety Data

A summary of key quantitative data for **1-Hepten-3-ol** is presented below. This information is crucial for safe handling, storage, and emergency response planning.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O	[1][2]
Molecular Weight	114.19 g/mol	[1]
Appearance	Colorless liquid	[3]
Boiling Point	153-156 °C (309.2 - 312.8 °F)	[2]
Flash Point	53.8 °C (128.8 °F) - closed cup	[4]
Density	0.836 g/mL at 25 °C	[2]
GHS Hazard Class	Flammable liquids, Category 3	[3]
Signal Word	Warning	[3][5]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1-Hepten-3-ol** to minimize exposure and ensure personal safety.

Equipment	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or face shield (conforming to EN166 or OSHA 29 CFR 1910.133)	Protects against splashes and vapors that can cause serious eye irritation.[6][7]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber)	Prevents skin contact, which can cause irritation.[3][8]
Skin and Body Protection	Flame-retardant lab coat and appropriate protective clothing	Protects against skin exposure and in case of fire.[3][8]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge	Required if working outside a fume hood or if exposure limits are exceeded.[4][8]

Experimental Protocols: Safe Handling and Storage

Strict adherence to the following procedures is required to ensure the safe handling and storage of **1-Hepten-3-ol**.

Handling:

- Ventilation: Always handle **1-Hepten-3-ol** in a well-ventilated area, preferably within a chemical fume hood.[3][4]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[3][4] Use only non-sparking tools and explosion-proof equipment.[4]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[3][4]

- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[7] Do not ingest or inhale.[4] Wash hands thoroughly after handling.[9]

Storage:

- Container: Keep the container tightly closed in a dry and well-ventilated place.[3][4]
- Conditions: Store in a cool place, away from heat and sources of ignition.[3][4]
- Incompatibilities: Store away from strong oxidizing agents.[2][3]

Disposal Plan

Proper disposal of **1-Hepten-3-ol** and its contaminated materials is crucial to prevent environmental contamination and ensure safety.

- Waste Collection: Collect waste **1-Hepten-3-ol** and any contaminated materials (e.g., absorbent pads, gloves) in a designated, properly labeled, and sealed container for hazardous waste.[8]
- Storage of Waste: Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials, preferably in a flammable liquid storage cabinet.[8]
- Professional Disposal: Dispose of the contents and container through a licensed and approved hazardous waste disposal company.[4][8] Do not dispose of down the drain or in regular trash.[8]

Emergency Procedures

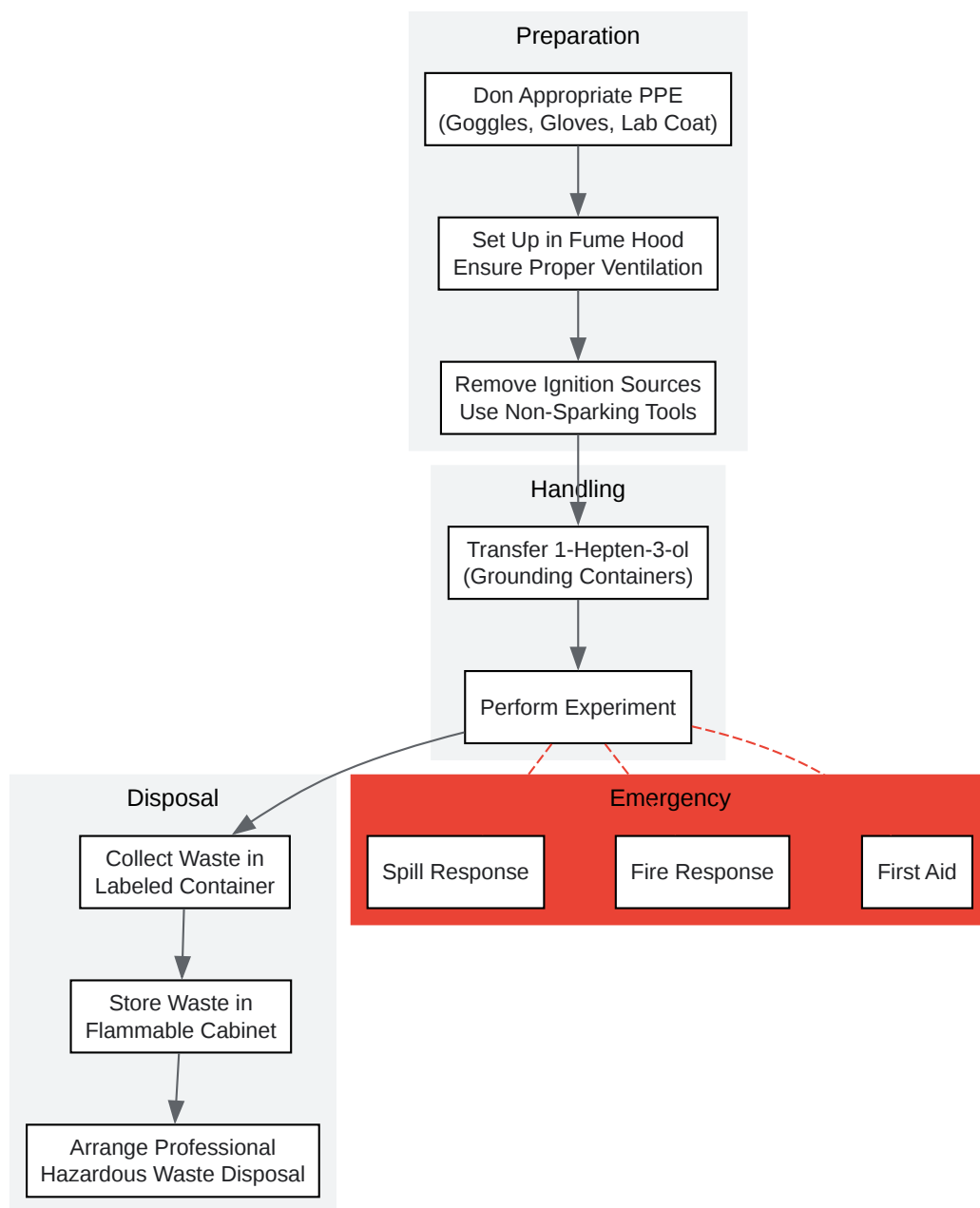
In the event of an emergency, follow these procedures:

- Spill:
 - Evacuate non-essential personnel from the area.[8]
 - Ensure adequate ventilation and eliminate all ignition sources.[8]
 - For small spills, absorb with an inert, non-combustible material (e.g., sand, vermiculite).[8]

- Collect the absorbed material using non-sparking tools and place it in a designated hazardous waste container.[8]
- Fire:
 - In case of fire, use CO₂, dry chemical, or foam for extinction.[4] Water mist may be used to cool closed containers.[4]
- First Aid:
 - If on skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[3][4]
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6][9]
 - If inhaled: Remove person to fresh air. If not breathing, give artificial respiration.[3][6]
 - If swallowed: Clean mouth with water and drink plenty of water afterwards.[4] Do NOT induce vomiting.
 - In all cases of exposure, seek medical attention if symptoms persist.[3][6]

Workflow for Handling and Disposal of 1-Hepten-3-ol

Workflow for Handling and Disposal of 1-Hepten-3-ol

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **1-Hepten-3-ol**.

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